

# An In-depth Technical Guide on Ethyl Acetamidocyanoacetate (CAS Number 4977-62-2)

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## Compound of Interest

Compound Name: Ethyl acetamidocyanoacetate

Cat. No.: B146813

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## Abstract

**Ethyl acetamidocyanoacetate** (CAS No. 4977-62-2), a versatile organic compound, serves as a pivotal intermediate in the synthesis of a wide array of biologically active molecules. Its unique trifunctional structure, featuring an ethyl ester, a cyano group, and an acetamido moiety, allows for diverse chemical transformations, making it a valuable building block in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and key reactions of **ethyl acetamidocyanoacetate**. It further delves into its applications in the synthesis of amino acids and heterocyclic compounds, including potential therapeutic agents. Detailed experimental protocols and spectral data are presented to facilitate its use in a research and development setting.

## Physicochemical Properties

**Ethyl acetamidocyanoacetate** is a white to off-white crystalline solid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4977-62-2	[2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	[4][5]
Molecular Weight	170.17 g/mol	[4][5]
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	125-130 °C	[1][5]
Boiling Point	347.5 ± 27.0 °C at 760 mmHg	[5]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[5]
Flash Point	164.0 ± 23.7 °C	[5]
Solubility	Soluble in common organic solvents such as ethanol, DMSO, and DMF.	[2]

## Spectral Data

The structural elucidation of **ethyl acetamidocyanoacetate** is supported by various spectroscopic techniques.

Spectroscopy	Key Features
<sup>1</sup> H NMR	Data available on PubChem.
<sup>13</sup> C NMR	Data available on PubChem.
Infrared (IR)	Data available on NIST WebBook and PubChem.
Mass Spectrometry (MS)	Data available on NIST WebBook and PubChem.

## Synthesis

While a definitive, detailed protocol for the direct synthesis of **ethyl acetamidocyanoacetate** is not readily available in the provided search results, a plausible synthetic route involves the acetylation of ethyl 2-amino-2-cyanoacetate. The synthesis of the precursor, ethyl 2-amino-2-cyanoacetate, can be achieved through the reduction of ethyl cyano(hydroxyimino)acetate.

## Experimental Protocol: Synthesis of Ethyl 2-amino-2-cyanoacetate (Precursor)

This protocol is based on the reduction of ethyl cyano(hydroxyimino)acetate.

Materials:

- Ethyl cyano(hydroxyimino)acetate
- Reducing agent (e.g., Sodium dithionite or catalytic hydrogenation setup)
- Appropriate solvent (e.g., Ethanol, Water)
- Spray-type Fine Bubble (FB) generator (optional, for enhanced reaction rate)

Procedure:

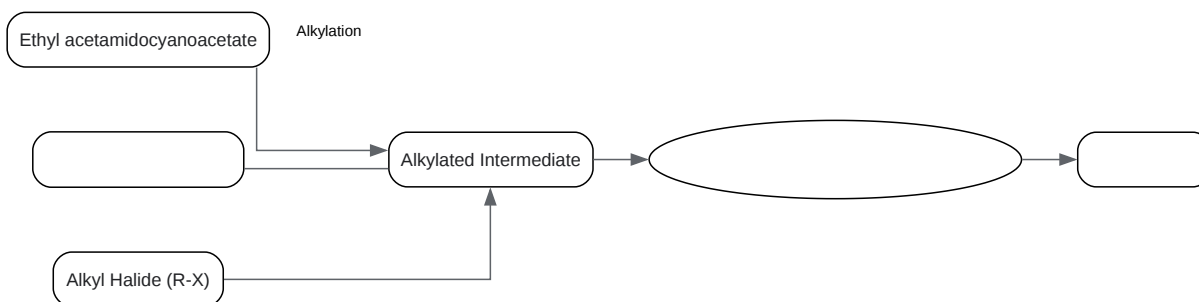
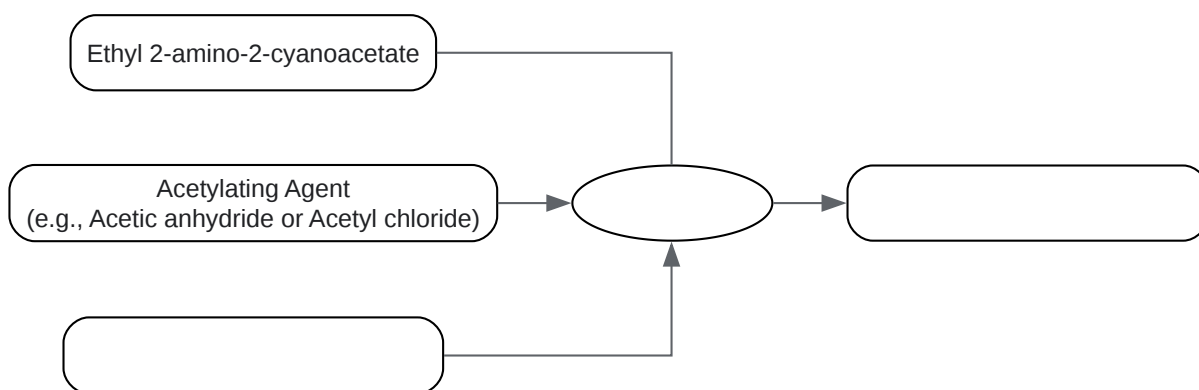
- Dissolve ethyl cyano(hydroxyimino)acetate in a suitable solvent.
- Introduce the reducing agent. If using catalytic hydrogenation, prepare the catalyst (e.g., Palladium on carbon) in the reaction vessel.
- For enhanced reaction efficiency, a spray-type FB generator can be used to introduce hydrogen gas.
- Maintain the reaction at a controlled temperature and pressure, monitoring the progress by techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure.
- The crude ethyl 2-amino-2-cyanoacetate can be purified by recrystallization or column chromatography.

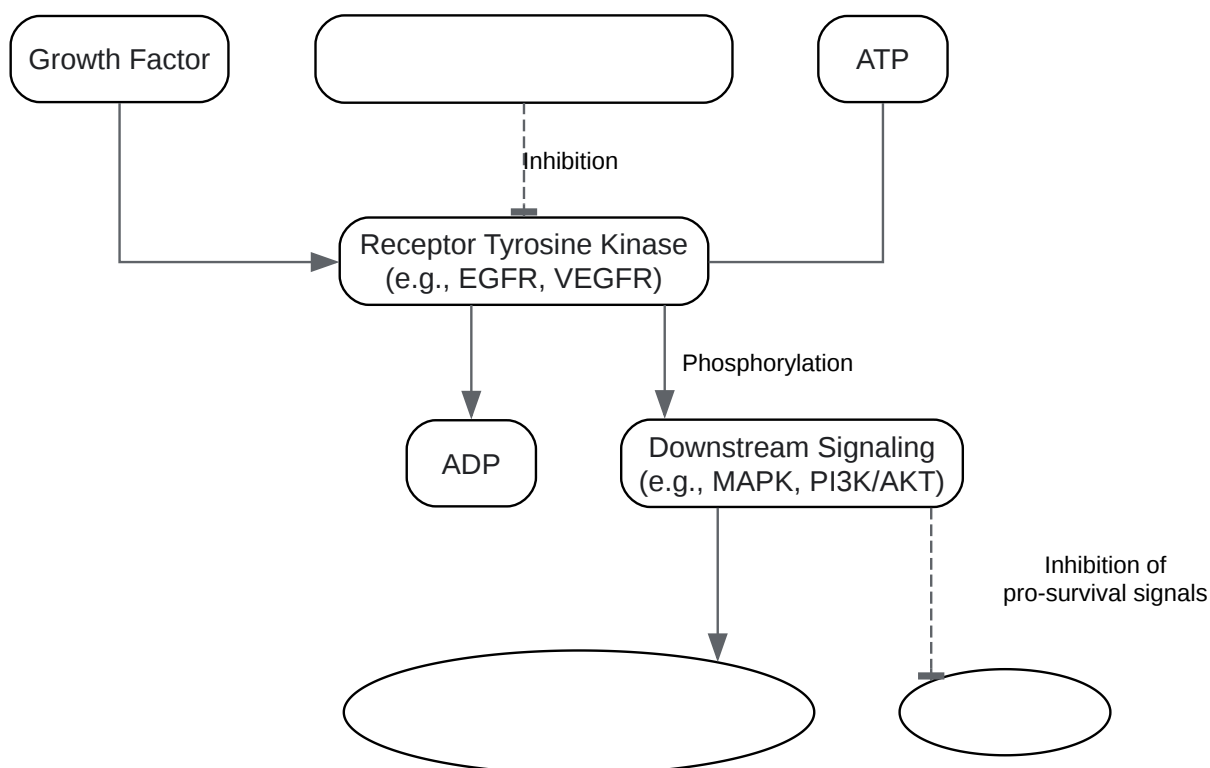
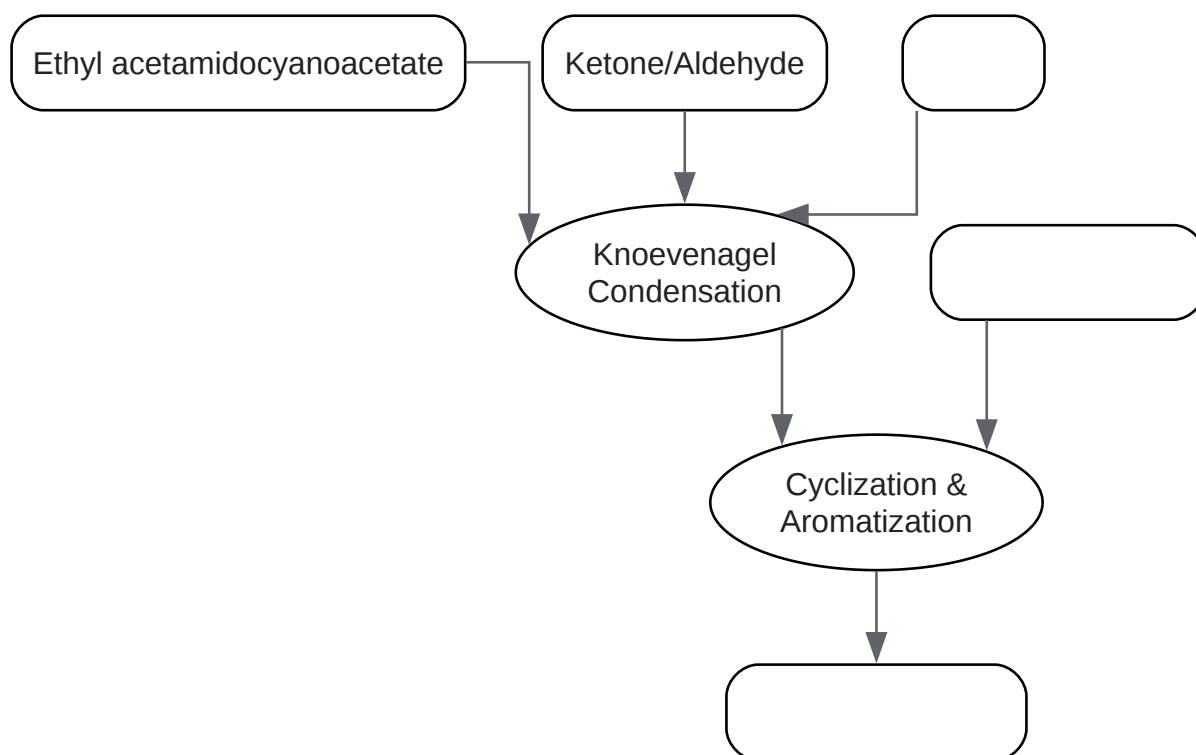
Note: This is a generalized procedure and requires optimization for specific laboratory conditions.

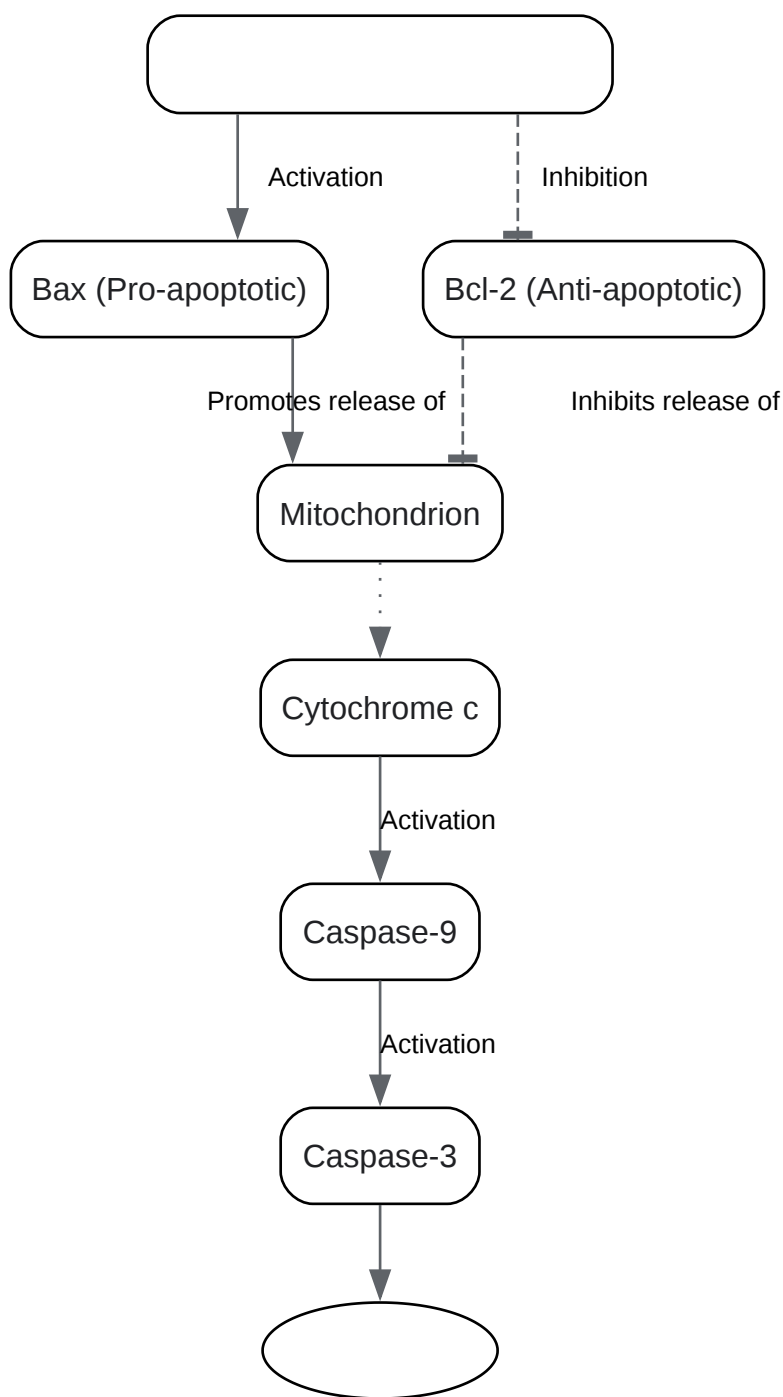
## Conceptual Acetylation to Ethyl Acetamidocyanoacetate

The subsequent step would involve the N-acetylation of the synthesized ethyl 2-amino-2-cyanoacetate.

Conceptual Workflow:







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